

Preparation of LDN-211904 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: LDN-211904

Cat. No.: B3026973

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **LDN-211904**, a potent and reversible EphB3 inhibitor.^{[1][2]} Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for reliable and reproducible experimental results.

Chemical Properties of LDN-211904

LDN-211904 is a small molecule inhibitor with the following chemical properties:

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₁ ClN ₄ O ₅	^[1]
Molecular Weight	444.87 g/mol	^{[1][3][4]}
CAS Number	1198408-78-4	^{[1][3]}
Appearance	White to off-white solid	^{[1][5]}

Solubility

LDN-211904 exhibits the highest solubility in dimethyl sulfoxide (DMSO). While solubility in other solvents like ethanol or water may be possible, DMSO is the recommended solvent for preparing concentrated stock solutions.^[5]

Solvent	Solubility	Notes	Source
DMSO	≥ 16 mg/mL (35.97 mM) to 100 mg/mL (224.78 mM)	Sonication or gentle heating may be required to facilitate dissolution. Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.	[1][4]
Ethanol	Limited data available	May be a suitable solvent for some applications, but lower solubility than DMSO is expected.	[5]
Water	Limited data available	Generally low aqueous solubility is expected for this type of small molecule.	[5][6]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LDN-211904** in DMSO.

Materials:

- **LDN-211904** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Equilibrate Reagents: Allow the **LDN-211904** powder and DMSO to reach room temperature before use.
- Weigh **LDN-211904**: Accurately weigh the desired amount of **LDN-211904** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.45 mg of **LDN-211904**. The calculation is as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 444.87 \text{ g/mol} \times 1000 \text{ mg/g} = 4.45 \text{ mg}$
- Dissolve in DMSO: Add the appropriate volume of DMSO to the vial containing the **LDN-211904** powder. For a 10 mM solution, if you weighed out 4.45 mg, you would add 1 mL of DMSO.
- Promote Dissolution: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, sonicate the solution for short intervals or warm it gently in a water bath until the solution is clear.^[1]
- Aliquot for Storage: Once a clear solution is obtained, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.^{[1][7]}

Stock Solution Preparation Table:

The following table provides the mass of **LDN-211904** required to prepare various volumes of different stock solution concentrations.

Desired Concentration	Volume	Mass of LDN-211904 Required
1 mM	1 mL	0.445 mg
5 mM	1 mL	2.224 mg
10 mM	1 mL	4.449 mg
20 mM	1 mL	8.897 mg
50 mM	1 mL	22.244 mg

Storage and Stability

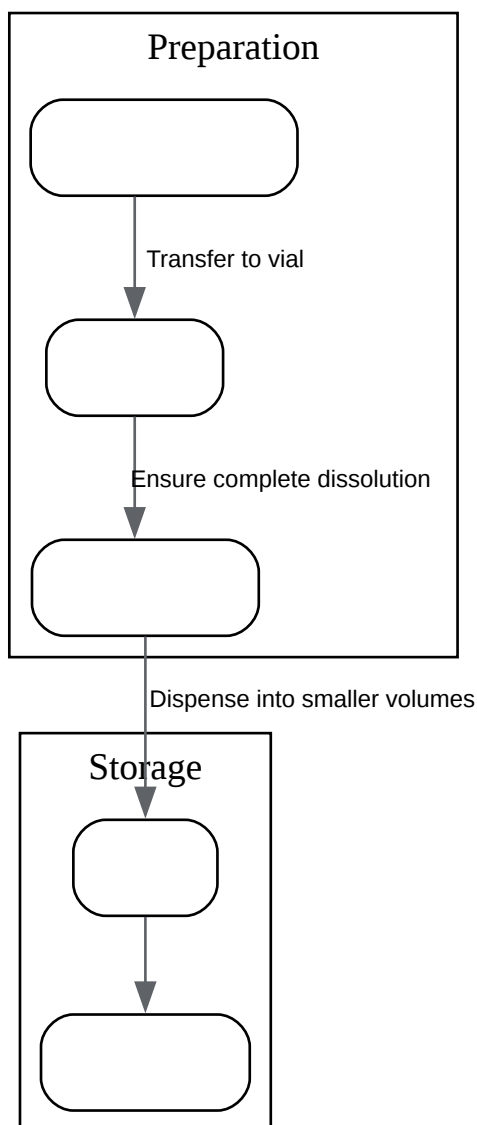
Proper storage is critical to maintain the integrity of the **LDN-211904** stock solution.

Form	Storage Temperature	Stability	Notes	Source
Solid Powder	-20°C	Up to 3 years	Store in a dry, dark place.	[5]
DMSO Stock Solution	-80°C	Up to 6 months	Recommended for long-term storage.	[1]
DMSO Stock Solution	-20°C	Up to 1 month	Suitable for short-term storage.	[1] [7]

Important: Avoid repeated freeze-thaw cycles of the stock solution.[\[1\]](#)[\[5\]](#) It is recommended to prepare working solutions from a fresh aliquot of the stock solution for each experiment.

Diagrams

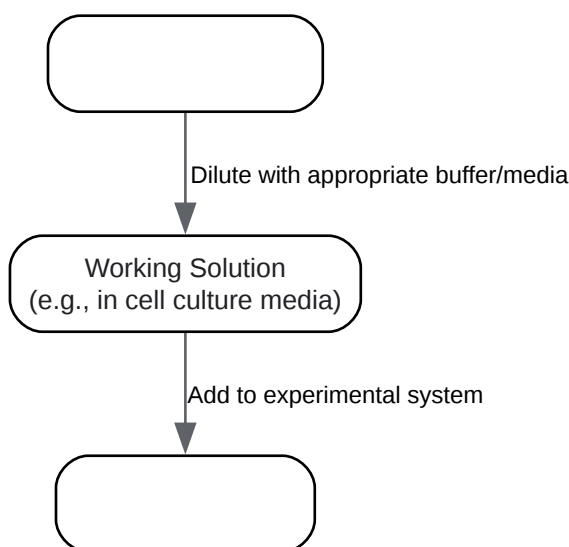
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **LDN-211904** stock solution.

Dilution Logic for Experimental Use



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Caption: Dilution scheme from stock to experimental concentration.

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